

2-Methoxy-5-methylphenol-d3 safety data sheet

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Compound of Interest

Compound Name: 2-Methoxy-5-methylphenol-d3

Cat. No.: B12366990

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An In-Depth Technical Guide on the Safety of 2-Methoxy-5-methylphenol-d3

Disclaimer: This document provides a comprehensive safety and technical guide for **2-Methoxy-5-methylphenol-d3**. Due to the limited availability of specific safety data for the deuterated form, this guide is primarily based on the data available for its non-deuterated analog, 2-Methoxy-5-methylphenol (CAS: 1195-09-1). The toxicological and physical properties are expected to be very similar, with the primary difference being a slightly higher molecular weight for the deuterated compound. This guide is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

2-Methoxy-5-methylphenol-d3 is a deuterated analog of isocresol. The physical and chemical properties are crucial for safe handling, storage, and use in experimental settings. The following table summarizes the key properties based on its non-deuterated form.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ D ₃ O ₂	
Molecular Weight	141.18 g/mol (approx.)	
Appearance	White to off-white crystalline solid or powder to clear liquid. [1][2]	[1][2]
Melting Point	35 - 39 °C / 95 - 102.2 °F [3]	[1][2][3]
Boiling Point	115 - 117 °C / 239 - 242.6 °F @ 20 mmHg[1][2][3]	[1][2][3]
Solubility	Slightly soluble in water.[3][4]	[3][4]
CAS Number (Non-deuterated)	1195-09-1[1][5]	[1][5]


Hazard Identification and GHS Classification

Understanding the hazards associated with a chemical is paramount for ensuring laboratory safety. The following GHS classification is for 2-Methoxy-5-methylphenol.

Hazard Class	Hazard Category	GHS Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[1] [5]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1] [5]
Serious eye damage/eye irritation	Category 2/2A	H318/H319: Causes serious eye damage/irritation[1][3][5]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation[1][5]
Hazardous to the aquatic environment, acute hazard	Category 3	H402: Harmful to aquatic life

Signal Word: Warning[1][5]

Pictograms:

-  alt text

Experimental Protocols and Safety Precautions

Handling and Storage

Proper handling and storage are critical to prevent exposure and maintain the integrity of the compound.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[3]
 - Wash hands thoroughly after handling.[1][3]
 - Use only in a well-ventilated area or under a chemical fume hood.[1][3]
 - Avoid breathing dust, fumes, or vapors.[1][3]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[1][3]
 - Keep away from sources of ignition.[3]
 - Minimize dust generation and accumulation.[3]
- Storage:
 - Keep container tightly closed in a dry and well-ventilated place.[1][3]
 - Store under an inert gas as the compound may be air and moisture sensitive.

First-Aid Measures

In case of exposure, immediate and appropriate first-aid measures should be taken.

- If Swallowed: Call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[1][3]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[1][3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.[1][3]

Accidental Release Measures

A clear protocol for accidental releases is essential to mitigate risks.

- Personal Precautions:
 - Wear appropriate personal protective equipment (PPE).
 - Ensure adequate ventilation.
 - Evacuate personnel from the affected area.
 - Avoid breathing vapors, mist, or gas.
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.
 - Do not let the product enter drains.
- Methods for Cleaning Up:
 - Absorb with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
 - Dispose of contents/container to an approved waste disposal plant.[1][3]

Logical Relationships and Workflows

General Laboratory Handling Workflow

The following diagram illustrates a standard workflow for handling **2-Methoxy-5-methylphenol-d3** in a research setting.

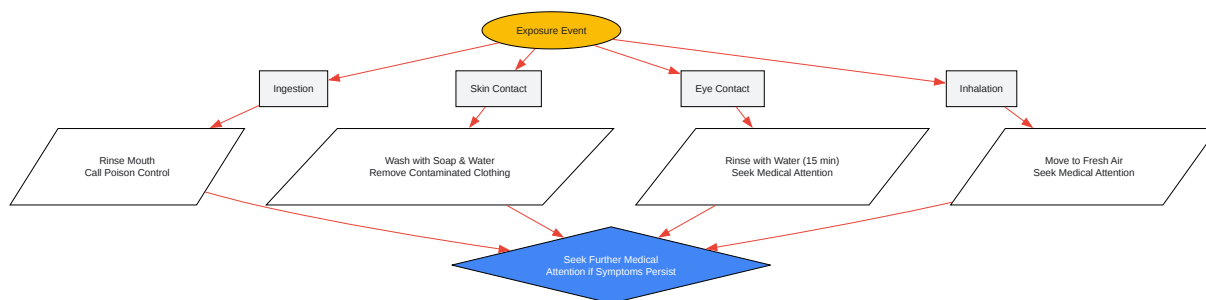


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General Laboratory Handling Workflow for 2-Methoxy-5-methylphenol-d3.

Emergency Response Decision Tree

This diagram outlines the decision-making process in the event of an accidental exposure.



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